

Safeguarding Your Research: A Comprehensive Guide to Handling **tert-Butyl Propionate**

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Compound of Interest

Compound Name: *tert-Butyl propionate*

Cat. No.: B084159

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **tert-Butyl propionate**, a flammable and irritant chemical. Adherence to these procedural steps will minimize risk and ensure safe operational conduct and disposal.

Properties and Hazards of **tert-Butyl propionate**

Understanding the characteristics of **tert-Butyl propionate** is the first step toward safe handling. This colorless to pale yellow liquid presents several hazards that necessitate careful management.[\[1\]](#)

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ O ₂	[2]
Molecular Weight	126.15 g/mol	[2]
Boiling Point	52-53 °C at 27 mmHg	[3]
Melting Point	18-20 °C	[3]
Density	0.919 g/mL at 25 °C	[3]
Flash Point	28 °C (82.4 °F) - closed cup	

GHS Hazard Classification:

Hazard Class	Category	Signal Word	Hazard Statement
Flammable Liquids	3	Warning	H226: Flammable liquid and vapor[2]
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	2	Warning	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	3	Warning	H335: May cause respiratory irritation[2]

Personal Protective Equipment (PPE)

The appropriate selection and use of PPE are critical to prevent exposure. The following table summarizes the recommended PPE for handling **tert-Butyl propionate**.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side-shields or goggles. A face shield is recommended when handling larger quantities.	Conforming to EN166 (EU) or NIOSH (US) approved.[4]
Skin	Chemical-resistant gloves. A lab coat or chemical-resistant apron should be worn.	Nitrile or neoprene gloves are suitable. Ensure gloves are inspected before use.
Respiratory	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a respirator with an appropriate filter (e.g., type ABEK (EN14387)) should be used.	

Operational Plan for Safe Handling

A systematic approach to handling **tert-Butyl propionate** will ensure safety throughout the experimental workflow.

1. Preparation and Precautionary Measures:

- Work Area: All work with **tert-Butyl propionate** should be conducted in a well-ventilated chemical fume hood.[\[4\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]](#) [\[6\]](#)[\[7\]](#) Use explosion-proof electrical equipment.[\[6\]](#)[\[7\]](#)
- Static Discharge: Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[\[7\]](#)
- Emergency Equipment: Ensure an eyewash station, safety shower, and fire extinguisher (dry chemical, CO2, or alcohol-resistant foam) are readily accessible.[\[6\]](#)[\[8\]](#)

2. Handling and Experimental Procedure:

- Container Handling: Keep the container tightly closed when not in use.[\[6\]](#)[\[7\]](#) Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Dispensing: Use only non-sparking tools when opening and dispensing the chemical.[\[7\]](#)
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[\[9\]](#) Do not eat, drink, or smoke in the work area.

3. Spill and Emergency Procedures:

- Small Spills: Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite) and place it in a sealed container for disposal.
- Large Spills: Evacuate the area. Contain the spill if possible. Use spark-proof tools and explosion-proof equipment for cleanup.[\[10\]](#) Prevent the spill from entering drains.[\[4\]](#)
- First Aid:

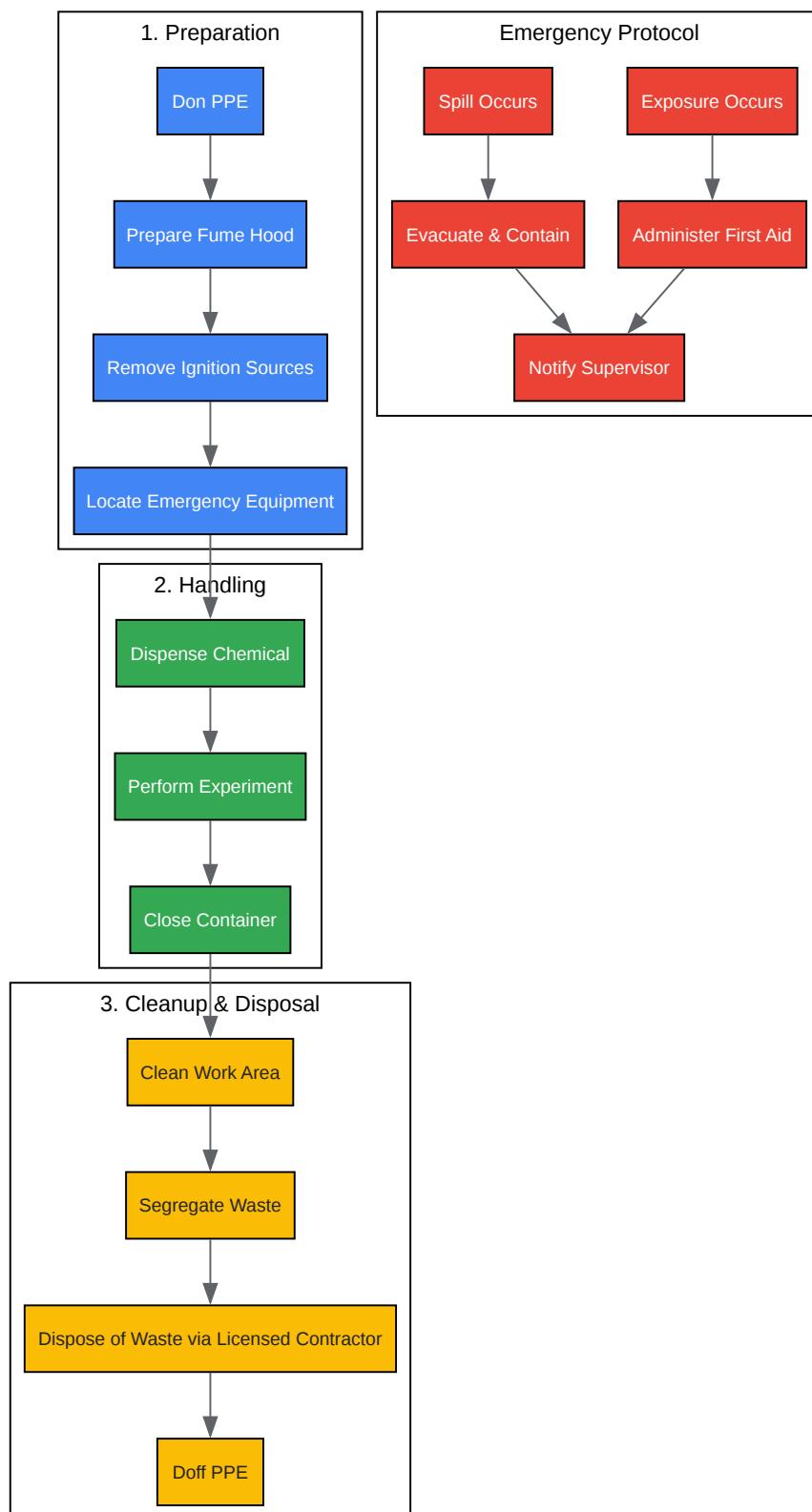
- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[5][9] Seek medical attention.[5]
- Skin Contact: Remove contaminated clothing immediately.[5][6] Wash the affected area with soap and plenty of water.[5] If skin irritation occurs, seek medical advice.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[5][6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[5]

Disposal Plan

Proper disposal of **tert-Butyl propionate** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect all waste, including unused product and contaminated materials (e.g., gloves, absorbent materials), in a clearly labeled, sealed, and appropriate container.
- Disposal Method: Dispose of the chemical waste through a licensed professional waste disposal service.[4] It may be possible to burn the material in a chemical incinerator equipped with an afterburner and scrubber.
- Regulations: Adhere to all local, state, and federal regulations for hazardous waste disposal.

Below is a diagram illustrating the logical workflow for the safe handling of **tert-Butyl propionate**.

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Caption: Workflow for Safe Handling of **tert-Butyl propiolate**.

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